

In-depth Technical Guide: The Challenge of Identifying C₂₅H₃₀BrN₃O₄S

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C₂₅H₃₀BrN₃O₄S

Cat. No.: B12619884

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Researchers, scientists, and drug development professionals seeking information on the chemical compound with the molecular formula **C₂₅H₃₀BrN₃O₄S** will find that this specific combination of atoms does not correspond to a readily identifiable or well-documented substance in major chemical databases. Extensive searches of prominent chemical repositories, including PubChem, have yielded no exact matches for this formula.

This lack of data presents a significant challenge in providing an in-depth technical guide as requested. The core requirements of summarizing quantitative data, detailing experimental protocols, and visualizing signaling pathways are contingent upon the existence of published research and established properties for a given compound.

A Potential Near Match: C₂₅H₃₀BrN₃O₃

While the exact formula **C₂₅H₃₀BrN₃O₄S** remains elusive, a structurally similar compound with the molecular formula C₂₅H₃₀BrN₃O₃ has been identified in the PubChem database. This compound is named N-[3-[4-[(4-bromophenyl)methyl]piperazine-1-carbonyl]phenyl]-2-ethyl-2-formylbutanamide^[1].

It is plausible that the requested molecular formula may contain a typographical error, and that this identified compound is the intended subject of inquiry. Below is a summary of the available computed data for this related molecule.

Chemical Properties and Structure of N-[3-[4-[(4-bromophenyl)methyl]piperazine-1-carbonyl]phenyl]-2-ethyl-2-formylbutanamide (C₂₅H₃₀BrN₃O₃)

This section provides an overview of the structural and physicochemical properties of the potential analogue, C₂₅H₃₀BrN₃O₃, based on computational models.

Structure

- IUPAC Name: N-[3-[4-[(4-bromophenyl)methyl]piperazine-1-carbonyl]phenyl]-2-ethyl-2-formylbutanamide[1]
- SMILES: CCC(CC)(C=O)C(=O)NC1=CC=CC(=C1)C(=O)N2CCN(CC2)CC3=CC=C(C=C3)Br[1]
- InChI: InChI=1S/C25H30BrN3O3/c1-3-25(4-2,18-30)24(32)27-22-7-5-6-20(16-22)23(31)29-14-12-28(13-15-29)17-19-8-10-21(26)11-9-19/h5-11,16,18H,3-4,12-15,17H2,1-2H3,(H,27,32)[1]

Physicochemical Properties

Property	Value	Reference
Molecular Weight	500.4 g/mol	[1]
Exact Mass	499.14705 Da	[1]
XLogP3-AA	4.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	8	[1]
Topological Polar Surface Area	69.7 Å ²	[1]

Further Research and Clarification

Due to the absence of information on a compound with the exact formula **C25H30BrN3O4S**, the following steps are recommended for the intended audience:

- **Verify the Molecular Formula:** Double-check the source of the molecular formula for any potential typographical errors. The presence of sulfur (S) and an additional oxygen (O) atom are the key discrepancies.
- **Consult Source Literature:** If the formula was obtained from a scientific publication, patent, or internal research document, a thorough review of that source is critical to identify the correct chemical name and structure.
- **Consider Structural Analogues:** If the intended compound is indeed novel, research on structurally similar compounds, such as the C25H30BrN3O3 analogue presented here, may provide initial insights into potential biological activities and chemical properties.

Without a confirmed and documented chemical entity, it is not possible to provide the requested detailed experimental protocols or to generate meaningful diagrams of signaling pathways or experimental workflows. Should the correct molecular formula and compound identity be established, a comprehensive technical guide could then be developed.

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References

- 1. N-[3-[4-[(4-bromophenyl)methyl]piperazine-1-carbonyl]phenyl]-2-ethyl-2-formylbutanamide | C25H30BrN3O3 | CID 156022760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: The Challenge of Identifying C25H30BrN3O4S]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12619884#c25h30brn3o4s-chemical-properties-and-structure]

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